

Application Notes: Medinal (Barbital Sodium) for Experimental Sedation

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Compound of Interest

Compound Name: *Medinal*

Cat. No.: *B1225748*

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Disclaimer: **Medinal** (also known as barbital sodium, barbitone, or Veronal) is a long-acting barbiturate first marketed in the early 20th century.[1][2][3] Due to a narrow therapeutic index, high potential for dependence, and the development of safer alternatives like benzodiazepines, its clinical and experimental use has been largely discontinued.[1][2][4] These protocols are provided for informational and historical research purposes. Any new experimental work with barbital sodium must be conducted under strict ethical and institutional oversight (e.g., IACUC approval), adhere to all local and federal regulations for controlled substances, and prioritize animal welfare. Researchers should perform pilot studies to determine appropriate dosages for their specific models and experimental conditions.

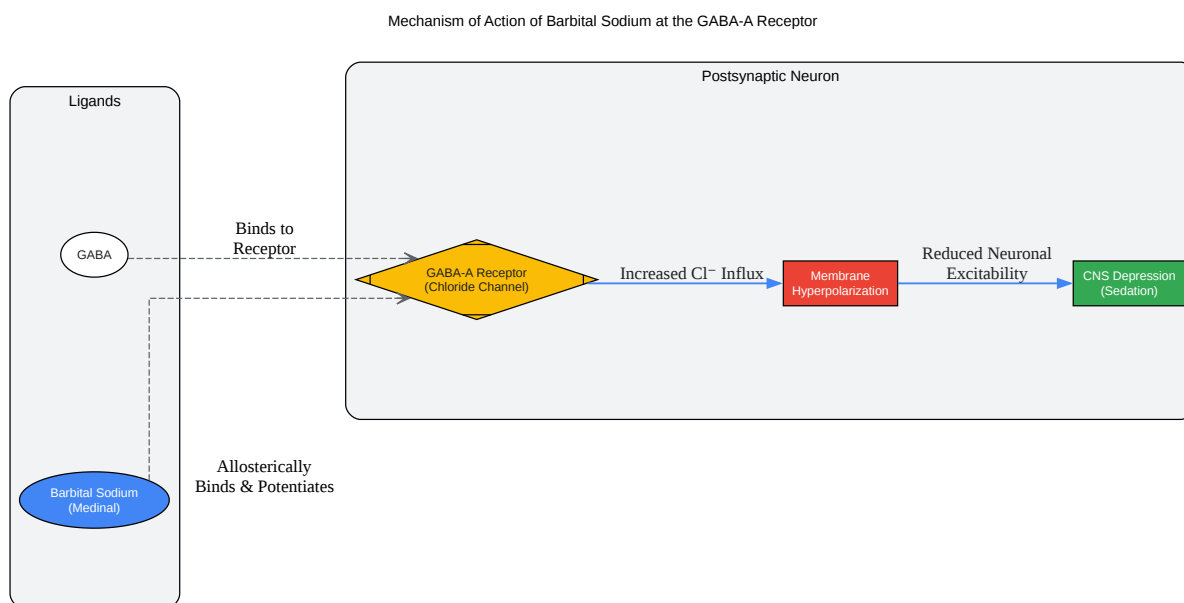
Introduction and Mechanism of Action

Medinal ($C_8H_{11}N_2O_3Na$) is the sodium salt of barbital, a derivative of barbituric acid.[4] It functions as a central nervous system (CNS) depressant, exerting sedative and hypnotic effects.[4][5] Like other barbiturates, its primary mechanism of action is the positive allosteric modulation of the γ -aminobutyric acid type A (GABA-A) receptor.[6][7]

The GABA-A receptor is a ligand-gated chloride ion channel that mediates the majority of fast synaptic inhibition in the brain.[7][8] Barbital sodium binds to a site on the GABA-A receptor

complex that is distinct from the binding sites for GABA and benzodiazepines.^{[1][2]} This binding potentiates the effect of GABA by increasing the duration of chloride channel opening.^[1] The resulting influx of chloride ions (Cl^-) leads to hyperpolarization of the neuronal membrane, making the neuron less likely to fire an action potential and thus depressing overall CNS activity.^{[2][6]}

At higher concentrations, barbiturates can directly activate the GABA-A receptor in the absence of GABA and can also inhibit excitatory neurotransmission by blocking AMPA and kainate receptors.^{[1][9]} This dual action of enhancing inhibition and blocking excitation explains their potent CNS depressant effects and contributes to their toxicity in overdose.^[1]



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Barbital Sodium enhances GABAergic inhibition via the GABA-A receptor.

Quantitative Data for Sedation in Animal Models

Specific, modern dosage data for **Medinal** (barbital sodium) is scarce. The following table provides intraperitoneal (IP) dosage ranges for other commonly used barbiturates in rodent

models to serve as a comparative reference. These are not direct dosage recommendations for barbital sodium. Barbital is a long-acting barbiturate, whereas pentobarbital is short-to-intermediate acting, which will significantly affect onset and duration.

Compound	Animal Model	Dosage (mg/kg, IP)	Effect	Reference(s)
Pentobarbital Sodium	Rat	32 - 50	Anesthesia/Sedation	[10] [11]
Pentobarbital Sodium	Mouse	30 - 90	Anesthesia	[11]
Phenobarbital Sodium	Mouse	75 - 100	Sedation/Hypnosis	[12]
Phenobarbital Sodium	Mouse	125 - 150	Surgical Anesthesia	[12]

Note: The effectiveness of a given dose is influenced by the concentration of the prepared solution, as well as the animal's age, sex, and strain.[\[12\]](#)

Experimental Protocols

Protocol 1: Preparation of Barbital Sodium Solution

Barbital sodium is a white, crystalline powder that is soluble in water.[\[4\]](#)

Materials:

- Barbital Sodium powder (CAS: 144-02-5)
- Sterile 0.9% saline solution or sterile water for injection
- Sterile vials
- Vortex mixer
- Syringe filters (0.22 μ m)

Procedure:

- **Determine Concentration:** Decide on the final concentration required for injection (e.g., 10 mg/mL). The concentration should be chosen to ensure the final injection volume is appropriate for the animal's size (e.g., typically ≤ 10 mL/kg for mice and rats via IP route).^[13]
- **Reconstitution:** Under sterile conditions, add the appropriate volume of sterile saline to the vial containing the pre-weighed barbital sodium powder.
- **Dissolution:** Cap the vial and vortex thoroughly until the powder is completely dissolved. Barbital sodium solutions are often alkaline.^[14]
- **Sterilization:** For maximum sterility, filter the final solution through a 0.22 μ m syringe filter into a new sterile vial.
- **Labeling and Storage:** Clearly label the vial with the compound name, concentration, and date of preparation. Store as recommended by the manufacturer, typically protected from light.

Protocol 2: Induction of Sedation in Rodent Models (Intraperitoneal Route)

This protocol describes the general procedure for administering a sedative agent via intraperitoneal (IP) injection in a mouse or rat.

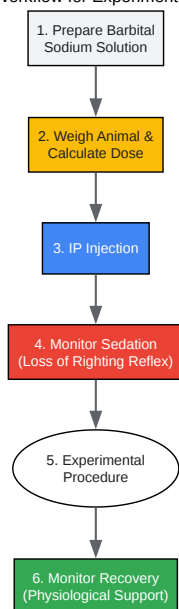
Materials:

- Prepared barbital sodium solution
- Appropriate size syringes (e.g., 1 mL) and needles (e.g., 27-30 gauge)
- Animal scale
- Warming pad
- Ophthalmic ointment

Procedure:

- **Animal Preparation:** Weigh the animal accurately to calculate the precise volume of the drug solution to be administered.
- **Handling and Restraint:** Restrain the animal firmly but gently. For a right-handed injection, position the animal with its head pointing downwards. This allows the abdominal organs to shift away from the injection site.
- **Injection Site:** The target injection site is the lower right or left quadrant of the abdomen, avoiding the midline to prevent puncturing the urinary bladder or cecum.
- **Injection:** Insert the needle at a 15-20 degree angle into the peritoneal cavity.[\[14\]](#) Gently aspirate to ensure the needle has not entered a blood vessel or organ (no fluid should enter the syringe).[\[14\]](#)
- **Administration:** Slowly inject the calculated volume of the solution.
- **Post-Injection Monitoring:**
 - Place the animal in a clean, warm cage for observation. A warming pad is recommended as barbiturates can induce hypothermia.[\[14\]](#)
 - Monitor the animal for the onset of sedation, typically marked by the loss of the righting reflex (the inability of the animal to right itself when placed on its back).
 - Continuously monitor respiratory rate and depth. Respiratory depression is the most significant adverse effect of barbiturates.[\[2\]](#)
 - To confirm an appropriate plane of sedation for minor procedures, check for the absence of a pedal withdrawal reflex (toe pinch).[\[14\]](#)
 - Apply ophthalmic ointment to the eyes to prevent corneal drying during sedation.[\[14\]](#)
 - Continue monitoring the animal until it is fully ambulatory.

General Workflow for Experimental Sedation



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Workflow for sedation studies using barbitol sodium in animal models.

Safety and Handling

- **Controlled Substance:** Barbitol sodium is a controlled substance in most jurisdictions. All acquisition, storage, and disposal must comply with institutional and governmental regulations.
- **Toxicity:** Barbiturates have a narrow therapeutic window. Accidental overdose can cause severe respiratory depression, coma, and death.^[2] There is no specific antidote for

barbiturate overdose.

- Personnel Safety: Wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling barbital sodium powder and solutions.
- Dependence: Prolonged use of barbiturates can lead to physical and psychological dependence.[1][5] Withdrawal can be severe and potentially fatal.[1]

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References

- 1. Barbiturate - Wikipedia [en.wikipedia.org]
- 2. What is the mechanism of Barbital? [synapse.patsnap.com]
- 3. One hundred years of barbiturates and their saint - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CAS 144-02-5: Sodium barbital | CymitQuimica [cymitquimica.com]
- 5. remixededucation.in [remixededucation.in]
- 6. news-medical.net [news-medical.net]
- 7. mdpi.com [mdpi.com]
- 8. GABAA receptor - Wikipedia [en.wikipedia.org]
- 9. GABAA receptors: structure, function, pharmacology, and related disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Verification and Defined Dosage of Sodium Pentobarbital for a Urodynamic Study in the Possibility of Survival Experiments in Female Rat - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Anesthetics and Analgesics, Veterinary Guidelines for | Research Animal Care and Safety [animalcare.illinois.edu]
- 12. journals.muhn.edu.cn [journals.muhn.edu.cn]
- 13. Review of Intraperitoneal Injection of Sodium Pentobarbital as a Method of Euthanasia in Laboratory Rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 14. benchchem.com [benchchem.com]

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